

physical properties of 6-bromo-1H-indene

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Compound of Interest

Compound Name: **6-bromo-1H-indene**

Cat. No.: **B1280595**

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An In-depth Technical Guide to the Physical Properties of **6-bromo-1H-indene**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known physical properties of **6-bromo-1H-indene**, a halogenated derivative of the indene scaffold. Indene and its derivatives are of significant interest in medicinal chemistry and materials science due to their presence in various biologically active molecules and their utility as building blocks in organic synthesis.[\[1\]](#) This document consolidates key physicochemical data, presents generalized experimental protocols for property determination, and includes visualizations to illustrate experimental workflows and conceptual relationships, serving as a foundational resource for professionals in research and development.

Core Physical and Chemical Properties

6-Bromo-1H-indene is a substituted aromatic hydrocarbon with the chemical formula C₉H₇Br. [\[2\]](#) The introduction of a bromine atom to the indene structure significantly influences its physical and chemical characteristics.

Data Summary

A summary of the key physical properties of **6-bromo-1H-indene** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₉ H ₇ Br	[2]
Molar Mass	195.06 g/mol	[2] [3]
Density	1.523 g/cm ³	[2]
Boiling Point	245 °C	[2]
Flash Point	106 °C	[2]
CAS Number	33065-61-1	[2] [3] [4] [5]
Storage Condition	Sealed in dry, Room Temperature	[2]

Experimental Protocols

While specific, published experimental protocols for the determination of all physical properties of **6-bromo-1H-indene** are not readily available, standard methodologies for organic compounds can be applied.[\[6\]](#) The following are generalized protocols for determining key physical constants.

Melting Point Determination (General Protocol)

The melting point is a critical indicator of a compound's purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- Ensure the **6-bromo-1H-indene** sample is dry and finely powdered. Use a mortar and pestle if necessary.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to about 15-20 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute for accurate observation.
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the melting point. A narrow range (0.5-2 °C) typically indicates a pure compound.[6]

Boiling Point Determination (General Protocol)

The boiling point provides insight into the volatility of the compound.

Apparatus:

- Small test tube or distillation flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Place a small amount of **6-bromo-1H-indene** into the test tube or flask along with a few boiling chips to ensure smooth boiling.
- Position the thermometer so that the bulb is just above the surface of the liquid.
- Gently heat the sample.

- The boiling point is the temperature at which the liquid boils and its vapor condenses on the thermometer bulb, creating a stable temperature reading.

Solubility Determination (General Protocol)

Understanding solubility is crucial for reaction setup, purification, and formulation.

Apparatus and Reagents:

- Small test tubes
- Vortex mixer
- A range of solvents (e.g., water, ethanol, acetone, toluene, dichloromethane)

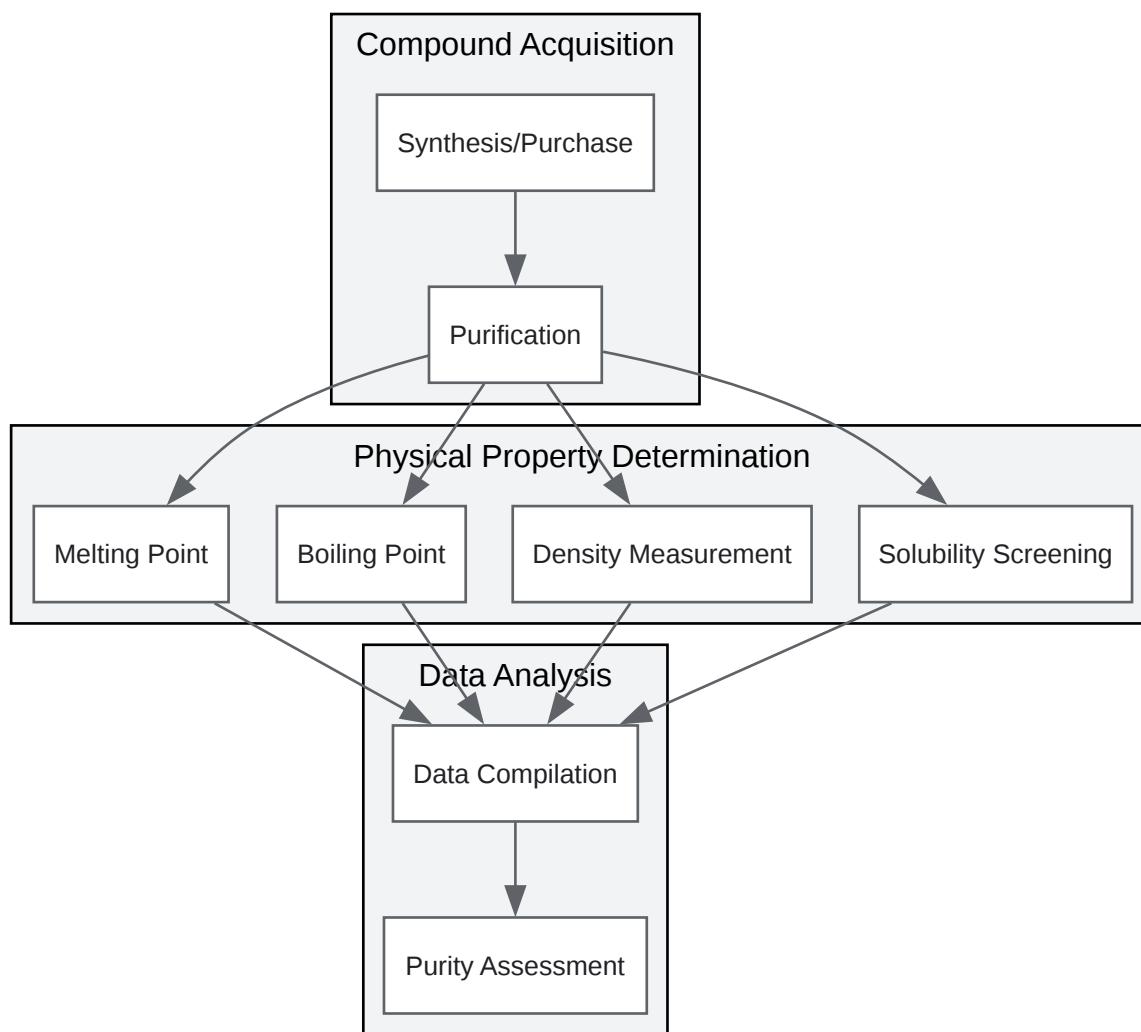
Procedure:

- Add a small, measured amount of **6-bromo-1H-indene** (e.g., 10 mg) to a test tube.
- Add a small volume of the chosen solvent (e.g., 1 mL).
- Vigorously mix the contents using a vortex mixer for a set period (e.g., 1-2 minutes).
- Visually inspect the solution. If the solid has completely dissolved, the compound is soluble. If not, it can be classified as partially soluble or insoluble.
- The process can be repeated with heating to assess temperature effects on solubility.

Visualizations

Experimental Workflow

The following diagram illustrates a general workflow for the characterization of the physical properties of a synthesized or acquired chemical compound like **6-bromo-1H-indene**.

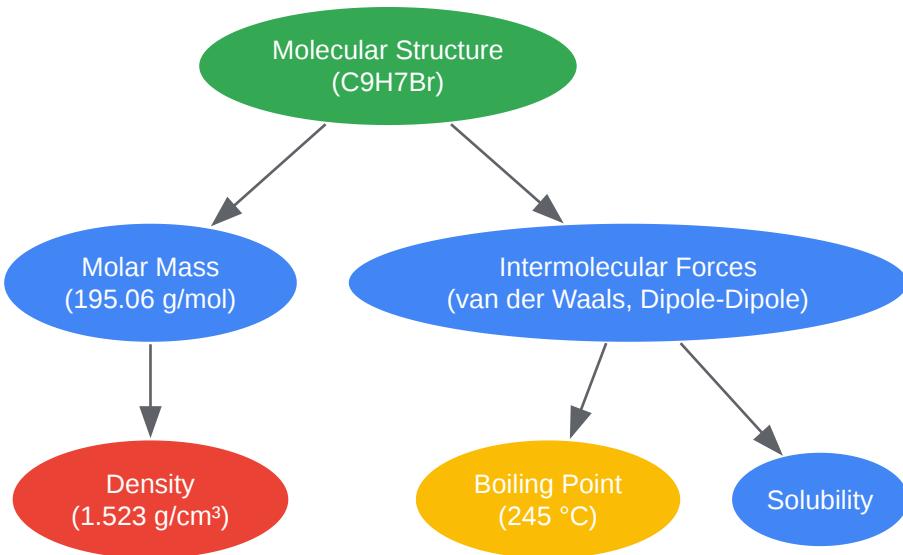


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Workflow for Physical Property Characterization.

Logical Relationships of Physical Properties

This diagram illustrates the interconnectedness of the fundamental physical properties of a molecule like **6-bromo-1H-indene**.



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Interrelationships of Core Physical Properties.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific, publicly available scientific literature detailing the biological activities or associated signaling pathways for **6-bromo-1H-indene**. While the broader class of indane and indazole derivatives has been investigated for a range of therapeutic applications, including anti-inflammatory, antiviral, and anticancer properties, direct studies on **6-bromo-1H-indene** are not yet prevalent.^{[7][8][9]} Researchers are encouraged to explore this compound's potential biological effects, given the established activities of structurally related molecules.

Conclusion

This technical guide has summarized the core physical properties of **6-bromo-1H-indene** and provided generalized experimental protocols for their determination. The data presented serves as a valuable resource for researchers utilizing this compound in synthetic chemistry, drug discovery, and materials science. Further investigation into the biological activities of **6-bromo-1H-indene** is warranted to explore its potential therapeutic applications.

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